

# 2-Methylbutanoic anhydride structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylbutanoic anhydride

Cat. No.: B074736

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An in-depth guide to **2-Methylbutanoic Anhydride** for researchers, scientists, and drug development professionals.

## Core Compound Details

Nomenclature and Identifiers:

- Systematic Name: **2-Methylbutanoic anhydride**
- Other Names: 2-Methylbutyric anhydride, Isovaleric anhydride, iso-Pentanoic anhydride[1][2][3]
- CAS Number: 1468-39-9 (for the racemic mixture), 1519-23-9 (unspecified stereochemistry), 84131-91-9 (for the (S)-enantiomer)[2][3][4][5]
- Molecular Formula: C<sub>10</sub>H<sub>18</sub>O<sub>3</sub>[2][3][4][6][7]
- SMILES: CCC(C)C(=O)OC(=O)C(C)CC[6][7]
- InChI Key: WRTPVONNQPWNRH-UHFFFAOYSA-N (for the racemic mixture)[6][7]

## Chemical Structure

Caption: Chemical structure of **2-Methylbutanoic Anhydride**.

## Physicochemical Properties

The following table summarizes the key quantitative data for **2-Methylbutanoic Anhydride**.

Property	Value	Reference(s)
Molecular Weight	186.25 g/mol	[1][5][6]
Appearance	Colorless to pale yellow liquid	[7]
Density	0.934 - 0.955 g/cm <sup>3</sup> at 25 °C	[4][5]
Boiling Point	259.5 °C at 760 mmHg; 60 °C at 0.2 mmHg	[4][5]
Flash Point	90 °C (194 °F) - closed cup	[4][5]
Refractive Index	1.418 - 1.427 at 20 °C	[4][5]
Vapor Pressure	0.0129 mmHg at 25 °C	[4]
Optical Activity ([α] <sub>20</sub> /D)	+35° (neat, for (S)-enantiomer)	[5]

## Reactivity and Applications

**2-Methylbutanoic anhydride** is a versatile acylating agent used in various fields of chemical synthesis.[8] Its branched structure provides unique steric and electronic properties that are valuable in several applications:

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the synthesis of active pharmaceutical ingredients (APIs), such as statins.[8] The anhydride functional group is particularly useful for creating prodrugs of carboxylic acid-containing drugs, which can help in masking irritating acidic groups and modifying the drug's pharmacokinetic profile for extended action.[9]
- **Agrochemicals:** It is utilized in the manufacturing of various agrochemicals.[7][8]
- **Asymmetric Synthesis:** The chiral form, (S)-(+)-2-methylbutyric anhydride, is a valuable reagent for introducing chiral centers into molecules, which is critical in the development of enantiomerically pure drugs.[8]

- **Flavor and Fragrance Industry:** Esters derived from 2-methylbutanoic acid, which can be synthesized using the anhydride, are important components in creating fruity and sweet flavors and fragrances.[8]
- **Materials Science:** The branched alkyl chains of the anhydride can be incorporated into polymers to modify their physical properties, such as solubility, crystallinity, and thermal stability.[8]

## Experimental Protocols

### General Synthesis of Carboxylic Anhydrides

Carboxylic anhydrides are typically synthesized from their corresponding carboxylic acids. A common laboratory method involves the dehydration of two equivalents of the carboxylic acid. Another prevalent method is the reaction of a carboxylate salt with an acyl halide.

#### Method 1: Dehydration using a Strong Dehydrating Agent

This protocol describes a general procedure for the synthesis of a symmetric anhydride from a carboxylic acid.

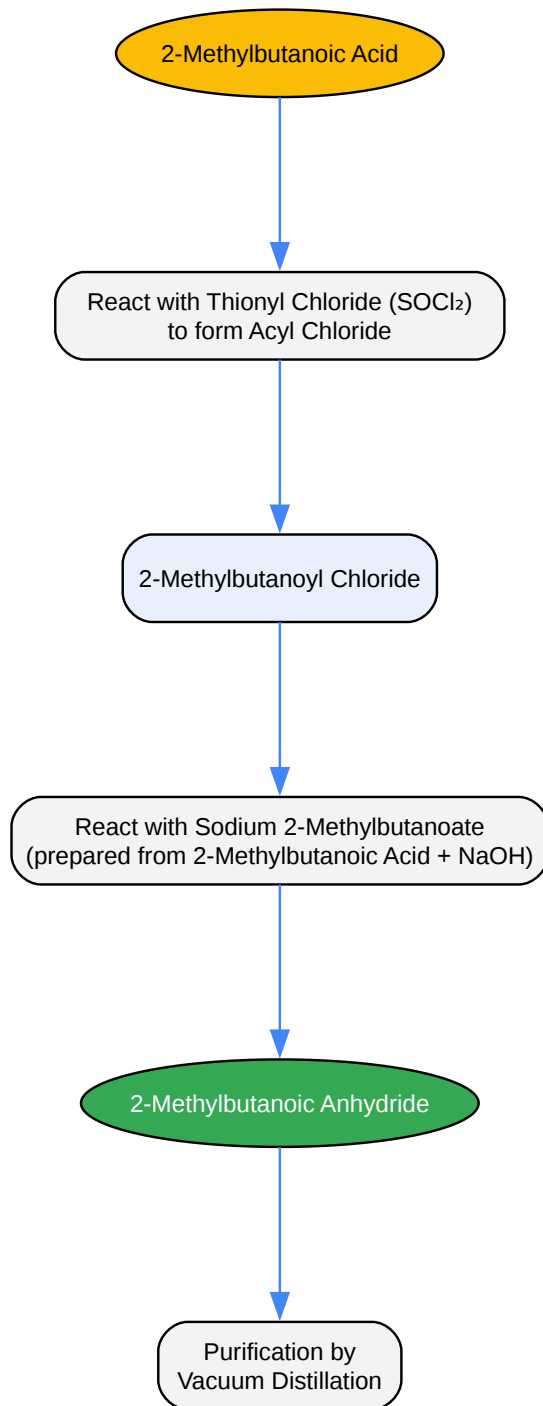
- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a drying tube, place one equivalent of 2-methylbutanoic acid.
- **Addition of Dehydrating Agent:** Add a strong dehydrating agent, such as phosphorus pentoxide ( $P_2O_5$ ) or acetic anhydride, to the flask. The reaction with another anhydride, like acetic anhydride, can proceed through an anhydride interchange mechanism.[9]
- **Reaction Conditions:** Gently heat the mixture under reflux. The reaction progress can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled to room temperature. The product is then isolated, often through distillation under reduced pressure, to separate it from the dehydrating agent's byproducts and any unreacted starting material.

#### Method 2: Reaction of an Acyl Chloride with a Carboxylate

This method is highly effective for producing both symmetric and mixed anhydrides.

- **Preparation of Acyl Chloride:** 2-Methylbutanoic acid can be converted to its corresponding acyl chloride (2-methylbutanoyl chloride) using a chlorinating agent like thionyl chloride ( $\text{SOCl}_2$ ) or oxalyl chloride ( $(\text{COCl})_2$ ). This is a standard procedure in organic synthesis.<sup>[10]</sup>
- **Preparation of Carboxylate:** Prepare the sodium salt of 2-methylbutanoic acid by reacting it with a base like sodium hydroxide or sodium bicarbonate.
- **Reaction:** In a suitable anhydrous solvent (e.g., diethyl ether or dichloromethane), dissolve the 2-methylbutanoyl chloride. Slowly add the sodium 2-methylbutanoate to the solution with stirring. The reaction is often performed at reduced temperatures to control its exothermicity.
- **Isolation:** The resulting sodium chloride precipitate is removed by filtration. The solvent is then removed from the filtrate under reduced pressure (rotary evaporation) to yield the crude **2-methylbutanoic anhydride**.
- **Purification:** The crude product can be purified by vacuum distillation to obtain the high-purity anhydride.

## General Synthesis Workflow for 2-Methylbutanoic Anhydride

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